

An In-depth Technical Guide on 2-Bromopentanal

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Compound of Interest

Compound Name: 2-Bromopentanal

Cat. No.: B14693537

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For researchers, scientists, and professionals engaged in drug development, a thorough understanding of the molecular characteristics of chemical compounds is paramount. This guide provides a detailed overview of the molecular structure and weight of **2-Bromopentanal**, a halogenated aldehyde with potential applications in organic synthesis and pharmaceutical research.

Molecular and Atomic Weight Data

The elemental composition and corresponding weights that constitute the **2-Bromopentanal** molecule are summarized below. This data is fundamental for stoichiometric calculations, reaction kinetics, and the analytical characterization of the compound.

Property	Value
Molecular Formula	C ₅ H ₉ BrO
Molecular Weight	165.03 g/mol [1] [2]
Atomic Composition	
Carbon (C)	5 atoms
Hydrogen (H)	9 atoms
Bromine (Br)	1 atom
Oxygen (O)	1 atom

Molecular Structure

The structural arrangement of atoms within the **2-Bromopentanal** molecule is crucial for understanding its chemical reactivity and interactions. The following diagram illustrates the connectivity of the atoms.

Caption: Molecular structure of **2-Bromopentanal**.

This technical guide provides foundational data on **2-Bromopentanal**, which is essential for any experimental or theoretical work involving this compound. The provided molecular weight and structural information are critical for accurate measurements and for predicting the molecule's behavior in chemical reactions.

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References

- 1. 2-Bromopentanal | C₅H₉BrO | CID 13060128 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. (2S)-2-bromopentanal | C₅H₉BrO | CID 88276063 - PubChem [pubchem.ncbi.nlm.nih.gov]
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